

Application Notes and Protocols: 4-Aminothiophenol as a pH-Sensitive SERS Reporter

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Compound of Interest

Compound Name: 4-Aminothiophenol

Cat. No.: B129426

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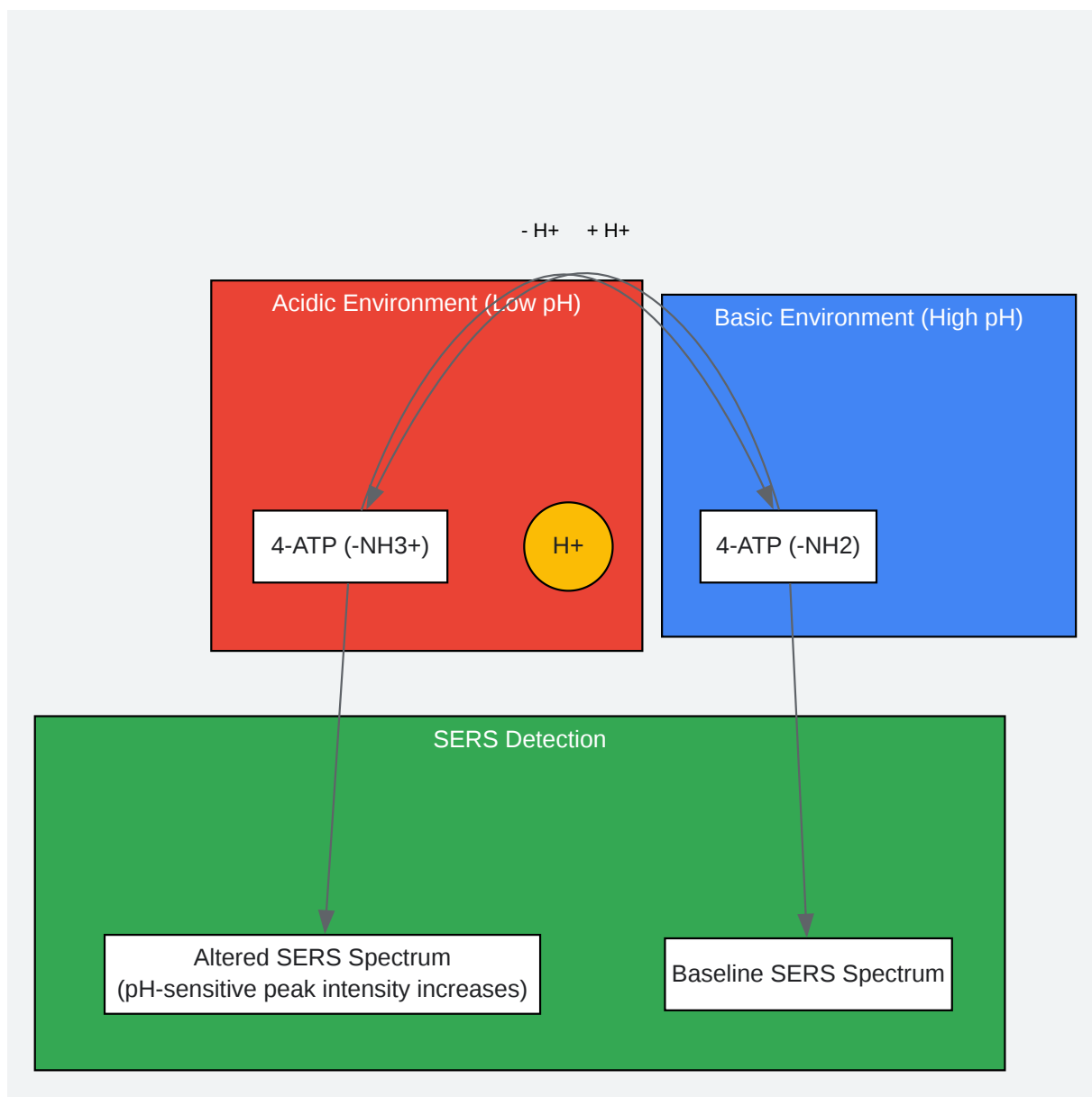
Introduction

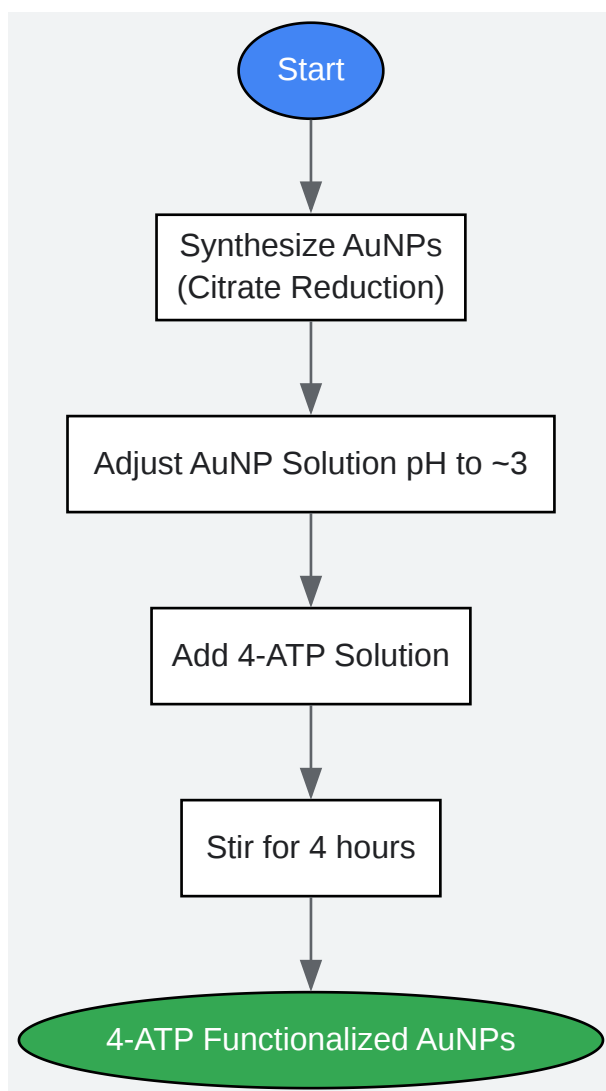
Surface-Enhanced Raman Scattering (SERS) is a powerful analytical technique that offers significantly enhanced Raman signals of molecules adsorbed on or near nanostructured metal surfaces. This enhancement allows for highly sensitive and specific detection of analytes. **4-Aminothiophenol** (4-ATP) has emerged as a versatile and effective SERS reporter molecule, particularly for the measurement of pH in various biological and chemical systems. The protonation and deprotonation of its amino group in response to changes in pH cause distinct and measurable shifts in its SERS spectrum, making it an excellent candidate for a ratiometric pH sensor.^{[1][2]} This application note provides detailed protocols for the synthesis of 4-ATP functionalized gold nanoparticles, their characterization, and their application in pH sensing, along with quantitative data and visual workflows to guide researchers.

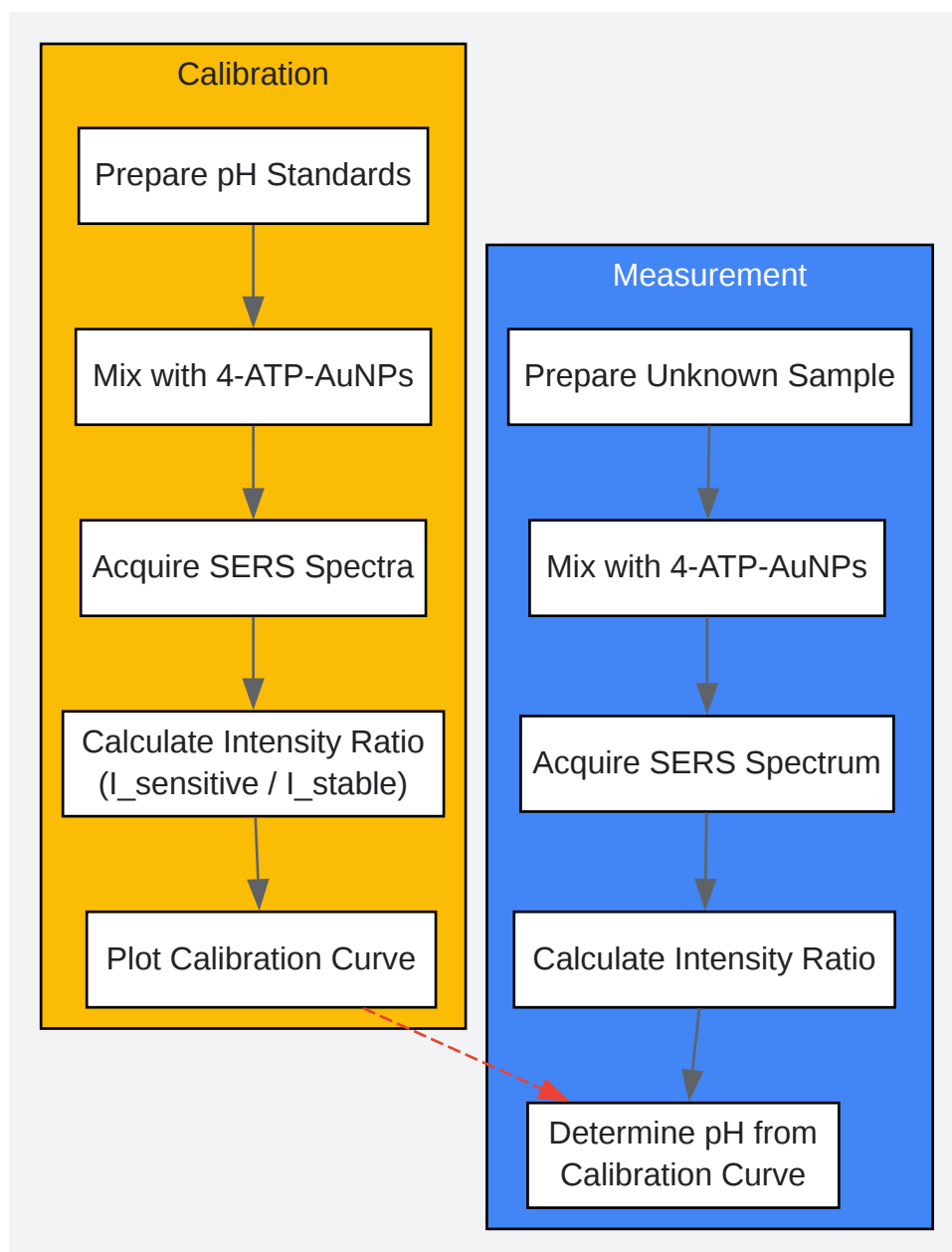
The pH-sensing mechanism of 4-ATP relies on the equilibrium between its neutral amino group (-NH₂) and its protonated form (-NH₃⁺) in acidic conditions. This protonation event alters the electron distribution within the molecule, leading to changes in the vibrational modes observed in the SERS spectrum.^{[1][2]} Specifically, the intensity of certain Raman bands, such as the b₂ modes, are sensitive to pH changes.^[3] By monitoring the ratio of pH-sensitive peaks to stable, pH-insensitive peaks, a reliable calibration curve can be constructed for quantitative pH measurements over a broad range, in some cases from pH 3.0 to 14.0.^[1]

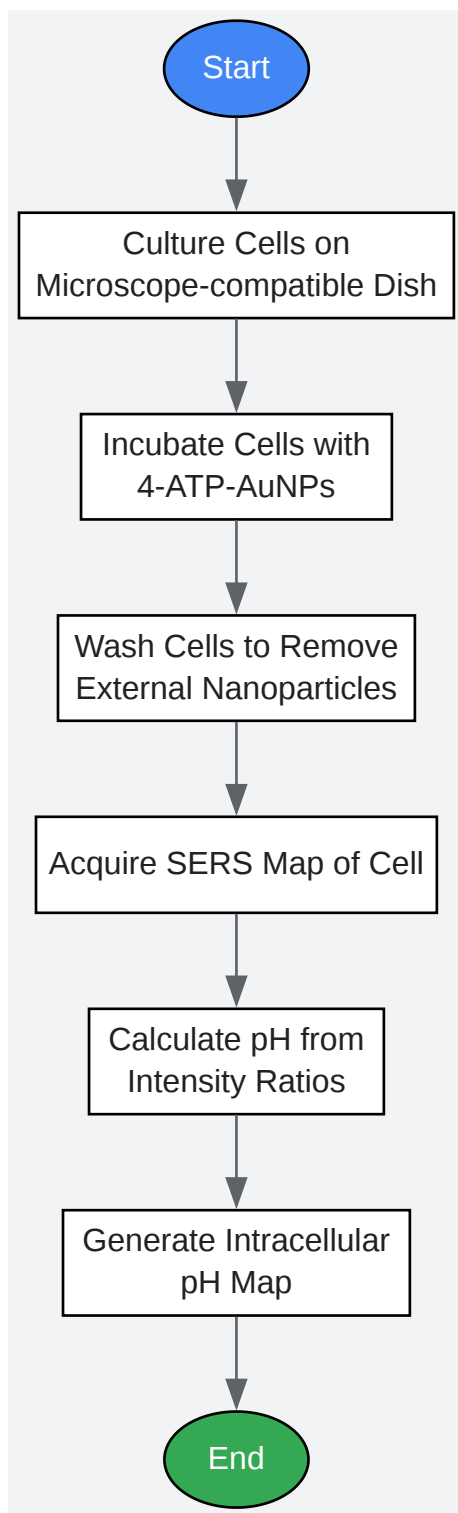
Signaling Pathway and Sensing Mechanism

The underlying principle of **4-Aminothiophenol** as a pH reporter is the reversible protonation of its amino group. In an acidic environment, the lone pair of electrons on the nitrogen atom of the amino group accepts a proton (H^+), forming a positively charged ammonium group ($-NH_3^+$). Conversely, in a basic environment, the ammonium group deprotonates to regenerate the neutral amino group. This change in the chemical structure of 4-ATP directly influences its interaction with the plasmonic nanoparticle surface and, consequently, its SERS spectrum. The change in the intensity of specific Raman bands can be ratiometrically correlated to the pH of the surrounding environment.









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References

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- 2. preprints.org [preprints.org]
- 3. researchgate.net [researchgate.net]
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